

# Personal protective equipment for handling AJ2-71

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AJ2-71

Cat. No.: B11929903

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## Essential Safety and Handling Guide for AJ2-71

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling of **AJ2-71**, a potent SLC15A4 inhibitor used in inflammation research. Adherence to these guidelines is essential to ensure laboratory safety and maintain the integrity of the compound.

## Compound Information

Property	Value
Chemical Name	AJ2-71
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>4</sub>
Molecular Weight	313.38 g/mol
Appearance	Off-white solid
Primary Function	SLC15A4 inhibitor, blocks IFN- $\alpha$ production and MDP transport[1][2]
Primary Use	Research on inflammatory conditions[1][2]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **AJ2-71**. The following table summarizes the necessary equipment.

Category	Required Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or holes before use.
Body Protection	Laboratory coat	A full-length lab coat should be worn and kept fastened.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. If weighing or handling large quantities of powder, a fume hood is required.

## Handling and Storage

Proper handling and storage are crucial to maintain the stability and efficacy of **AJ2-71**.

## Preparation of Stock Solutions

For detailed instructions on preparing stock solutions, refer to the supplier's handling instructions.<sup>[1]</sup> A general procedure for creating a stock solution in DMSO is as follows:

- Pre-weigh: Carefully weigh the desired amount of **AJ2-71** powder in a chemical fume hood.
- Dissolution: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder.
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.

## Storage Conditions

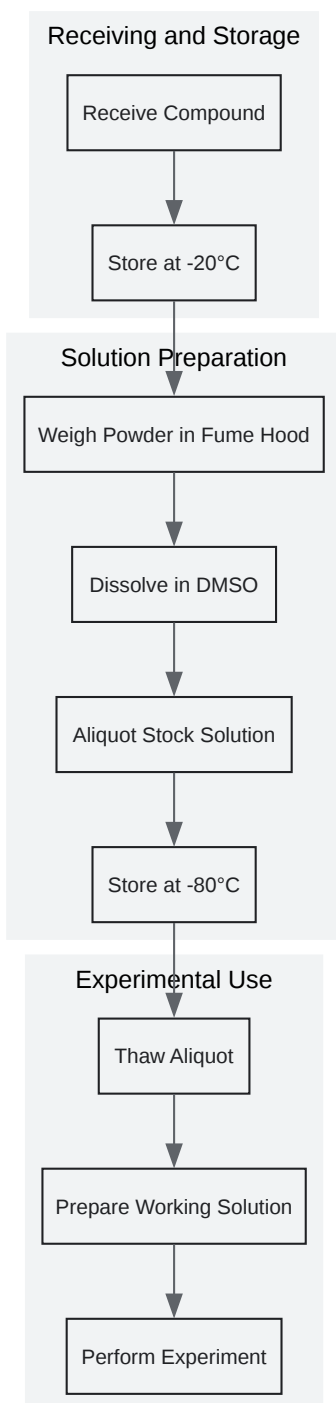
Form	Storage Temperature	Duration
Powder	-20°C	Refer to supplier data sheet
In solvent	-80°C	Up to 6 months <sup>[1]</sup>
-20°C	Up to 1 month <sup>[1]</sup>	

Note: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

## Experimental Workflow

The following diagram outlines the general workflow for handling **AJ2-71** from receipt to experimental use.

## AJ2-71 Handling Workflow



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Caption: General workflow for handling **AJ2-71** from receipt to experimental use.

## Disposal Plan

All waste materials containing **AJ2-71** must be disposed of as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **AJ2-71** should be collected in a clearly labeled, sealed waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

## Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash affected skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.<sup>[1][2][3]</sup>

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)